

Application Notes and Protocols: Anhydrous 5-Aminotetrazole as a Fuel in Pyrotechnics

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Compound of Interest

Compound Name: 5-Aminotetrazole

Cat. No.: B145819

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Introduction

Anhydrous **5-aminotetrazole** (5-AT) is a nitrogen-rich heterocyclic compound that has garnered significant interest as a primary fuel in modern pyrotechnic formulations. Its high nitrogen content (82.3% by weight) and positive heat of formation contribute to its energetic nature, producing a large volume of gaseous products, primarily nitrogen, upon combustion. This characteristic makes it an attractive, environmentally friendlier alternative to traditional carbon-based fuels and azide-containing compounds, which can produce toxic solid residues and hazardous gases. This document provides detailed application notes, quantitative data, and experimental protocols for the utilization of anhydrous **5-aminotetrazole** in pyrotechnic research and development.

Physicochemical Properties

Anhydrous **5-aminotetrazole** is a white crystalline solid. Its high thermal stability and relatively low sensitivity to mechanical stimuli make it a safer alternative in many pyrotechnic applications.

Quantitative Performance Data

The performance of anhydrous **5-aminotetrazole** as a pyrotechnic fuel is highly dependent on the oxidizer used in the composition. The following tables summarize key performance

parameters of 5-AT in combination with common oxidizers.

Table 1: Combustion Characteristics of Anhydrous **5-Aminotetrazole** with Various Oxidizers

Oxidizer	Fuel/Oxidizer Ratio (by weight)	Heat of Combustion (kJ/g)	Burning Rate (mm/s at 1 MPa)	Predominant Gaseous Products
Strontium Nitrate (Sr(NO ₃) ₂)	36.5 / 63.5 (Stoichiometric)	~3.5	~7.0[1]	N ₂ , CO ₂ , H ₂ O
Sodium Perchlorate (NaClO ₄)	Stoichiometric	Not specified	~18.0 (at 2 MPa) [1]	N ₂ , CO ₂ , H ₂ O, HCl
Potassium Nitrate (KNO ₃)	Not specified	Not specified	Not specified	N ₂ , CO ₂ , H ₂ O
Potassium Chlorate (KClO ₃)	50 / 30 (+20% coolant)	Not specified	Not specified	N ₂ , CO ₂ , H ₂ O, KCl

Table 2: Sensitivity Data of Anhydrous **5-Aminotetrazole** Pyrotechnic Compositions

Oxidizer	Fuel/Oxidizer Ratio (by weight)	Impact Sensitivity (BAM Fallhammer, J)	Friction Sensitivity (BAM Friction Tester, N)
Strontium Nitrate (Sr(NO ₃) ₂)	36.5 / 63.5	> 40 (Insensitive)	> 360 (Insensitive)
Potassium Chlorate (KClO ₃)	50 / 30 (+20% coolant)	> 40 (Insensitive)	> 360 (Insensitive)

Note: Sensitivity data can vary based on particle size, morphology, and the presence of other additives.

Experimental Protocols

Protocol 1: Preparation of a 5-Aminotetrazole-Based Pyrotechnic Composition

This protocol describes the preparation of a representative pyrotechnic mixture of anhydrous **5-aminotetrazole** and strontium nitrate.

Materials:

- Anhydrous **5-aminotetrazole** (5-AT), finely powdered
- Strontium nitrate ($\text{Sr}(\text{NO}_3)_2$), finely powdered and dried
- Binder (e.g., Viton, 2-5% by weight)
- Solvent for binder (e.g., acetone)
- Antistatic wrist strap
- Non-sparking tools (e.g., ceramic or plastic)
- Fume hood
- Drying oven

Procedure:

- Ensure all personal protective equipment (safety glasses, lab coat, gloves) is worn. Work in a fume hood and use an antistatic wrist strap.
- Accurately weigh the desired amounts of anhydrous 5-AT and strontium nitrate based on the desired stoichiometry (e.g., 36.5% 5-AT, 63.5% $\text{Sr}(\text{NO}_3)_2$).
- In a non-sparking container, thoroughly mix the powdered 5-AT and strontium nitrate using the diapering method or a gentle tumbling mixer until a homogenous powder is obtained.
- If a binder is used, dissolve the binder in a minimal amount of a suitable solvent.

- Slowly add the binder solution to the powder mixture while gently mixing to form a damp, granular mass.
- Pass the wet mixture through a non-metallic sieve to ensure uniform granulation.
- Spread the granulated composition on a tray and dry in an oven at a temperature compatible with the binder and solvent (typically 60-80 °C) until all solvent has evaporated.
- The dried composition can be pressed into pellets of a desired geometry and density for further testing.

Protocol 2: Determination of Burning Rate

This protocol outlines the measurement of the linear burning rate of a pyrotechnic composition using a strand burner.

Apparatus:

- Strand burner (pressurizable chamber with viewing ports)
- High-speed camera
- Ignition system (e.g., hot wire)
- Pressure transducer and controller
- Data acquisition system

Procedure:

- Press the pyrotechnic composition prepared in Protocol 1 into a cylindrical strand of known length and diameter.
- Inhibit the side surfaces of the strand with a non-combustible coating (e.g., epoxy resin) to ensure linear burning.
- Mount the strand vertically in the strand burner.
- Pressurize the chamber with an inert gas (e.g., nitrogen or argon) to the desired pressure.

- Initiate the high-speed camera recording.
- Ignite the top surface of the strand using the ignition system.
- Record the combustion event. The burning front progression along the strand is captured by the camera.
- Analyze the video footage to determine the time taken for the flame front to travel a known distance.
- Calculate the burning rate (distance/time).
- Repeat the experiment at different pressures to determine the pressure exponent of the burning rate.

Protocol 3: Determination of Impact Sensitivity (BAM Fallhammer Method)

This protocol describes the determination of the impact sensitivity of a pyrotechnic composition using the BAM fallhammer apparatus.

Apparatus:

- BAM fallhammer with a set of drop weights
- Steel anvils and rollers
- Sample holder

Procedure:

- Place a small, measured amount of the pyrotechnic powder (typically 40 mm³) onto the steel anvil.
- Assemble the anvil, sample, and roller in the sample holder of the fallhammer.
- Select a drop weight and a drop height to deliver a specific impact energy (Energy = mass × gravity × height).

- Release the drop weight to impact the sample.
- Observe for any sign of reaction (e.g., flash, smoke, sound).
- Conduct a series of trials using the "up-and-down" or Bruceton method to determine the height at which there is a 50% probability of initiation (H_{50}).
- The impact sensitivity is reported as the impact energy corresponding to H_{50} .

Protocol 4: Determination of Friction Sensitivity (BAM Friction Tester Method)

This protocol details the measurement of friction sensitivity using the BAM friction tester.

Apparatus:

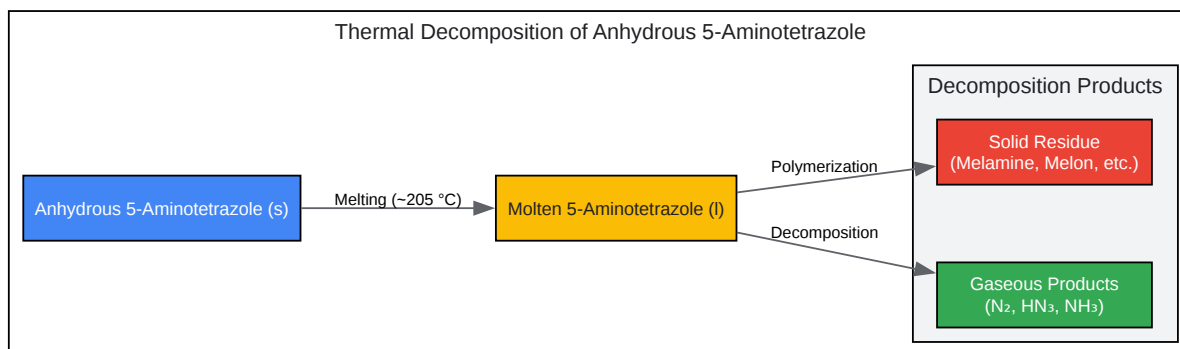
- BAM friction tester with a porcelain plate and pin
- Set of weights

Procedure:

- Place a small amount of the pyrotechnic sample onto the porcelain plate.
- Lower the porcelain pin onto the sample and apply a specific load using the weighted lever arm.
- Activate the apparatus, which moves the porcelain plate back and forth under the pin once.
- Observe for any signs of initiation.
- Perform a series of tests with varying loads to determine the smallest load at which an ignition occurs in at least one out of six trials.
- The friction sensitivity is reported as the load in Newtons (N).

Signaling Pathways and Logical Relationships

The performance of anhydrous **5-aminotetrazole** as a pyrotechnic fuel is governed by its thermal decomposition and subsequent reactions with the oxidizer.

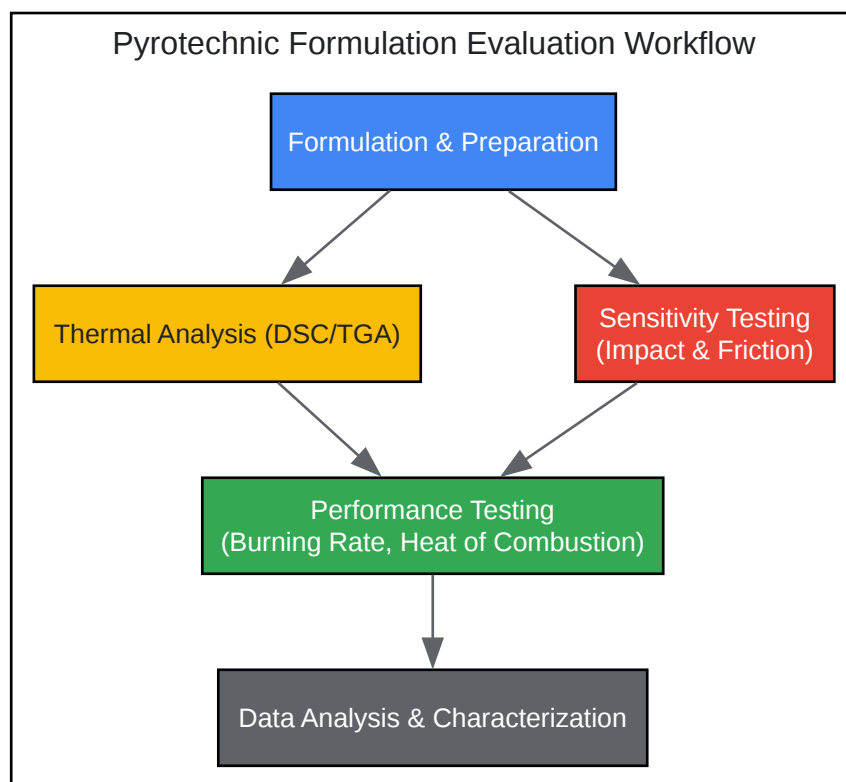


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Caption: Thermal decomposition pathway of anhydrous **5-aminotetrazole**.

Experimental Workflow

The systematic evaluation of a new pyrotechnic formulation involves a logical progression of steps from preparation to performance characterization.



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Caption: A typical workflow for the evaluation of pyrotechnic formulations.

Conclusion

Anhydrous **5-aminotetrazole** serves as a versatile and high-performing fuel for a new generation of pyrotechnic compositions. Its favorable safety profile and the production of nitrogen as a primary combustion product make it a key component in the development of "greener" and more efficient pyrotechnics. The protocols and data presented in these application notes provide a foundational resource for researchers and scientists in the field, enabling further innovation and development of advanced energetic materials. It is imperative that all handling and testing of these materials are conducted with strict adherence to safety protocols and in appropriate laboratory settings.

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References

- 1. researchgate.net [researchgate.net]
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